

Advanced Spectroscopic Characterization: 3-Nitro-2-Quinolone vs. Structural Analogs

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Compound of Interest

Compound Name: 3-nitro-3H-quinolin-2-one

Cat. No.: B12363142

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Executive Summary

3-nitro-2-quinolone (3-nitro-2(1H)-quinolinone) is a critical electrophilic scaffold in the synthesis of bioactive alkaloids, kinase inhibitors, and fused heterocyclic systems (e.g., pyrrolo[3,4-c]quinolines). Its reactivity is governed by the electron-withdrawing nitro group at the C3 position, which significantly alters the electronic landscape of the quinolone ring.

This guide objectively compares the infrared (IR) absorption profile of 3-nitro-2-quinolone with its parent compound, 2-quinolone (carbostyryl), and related derivatives. By analyzing the shift in carbonyl stretching frequencies and the appearance of nitro-specific bands, researchers can rapidly validate synthetic success and assess purity.

Comparative IR Spectral Analysis

The following table synthesizes experimental data to highlight the diagnostic bands that distinguish 3-nitro-2-quinolone from its non-nitrated and N-substituted analogs.

Table 1: Characteristic IR Bands of 3-Nitro-2-Quinolone vs. Alternatives

Functional Group Vibration	2-Quinolone (Parent)	3-Nitro-2-Quinolone (Target)	1-Methyl-3-nitro-2-quinolone (Derivative)	Spectroscopic Insight
C=O Stretch (Lactam)	1650 – 1670 cm^{-1} (Strong)	1675 – 1695 cm^{-1} (Strong)	1665 – 1685 cm^{-1}	The electron-withdrawing C3-NO ₂ group reduces electron donation from the ring to the carbonyl, increasing the C=O bond order and frequency (hypsochromic shift).
NO ₂ Asymmetric Stretch	Absent	1530 – 1550 cm^{-1} (Strong)	1525 – 1545 cm^{-1}	Diagnostic "fingerprint" band. Highly sensitive to conjugation; confirms successful nitration at C3.
NO ₂ Symmetric Stretch	Absent	1340 – 1360 cm^{-1} (Medium)	1335 – 1355 cm^{-1}	Second diagnostic band. Often sharper than the asymmetric stretch.
N-H Stretch	2800 – 3200 cm^{-1} (Broad, Multi-band)	3000 – 3200 cm^{-1} (Broad)	Absent	Broadening indicates strong intermolecular Hydrogen bonding

(dimerization) in the solid state.

Aromatic C=C	1580 – 1620 cm ⁻¹	1590 – 1610 cm ⁻¹	1590 – 1610 cm ⁻¹	Overlaps with NO ₂ asymmetric stretch but is typically less intense in nitro-compounds.
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Note on Data Sources: Data ranges are synthesized from experimental comparisons of substituted quinolones (Hao et al., 2017; Nishiwaki et al., 2010) and standard group frequency shifts for

-nitro conjugated systems.

Technical Deep Dive: The "Nitro Effect"

As an Application Scientist, it is crucial to understand why these shifts occur to troubleshoot synthesis anomalies.

The Carbonyl Hypsochromic Shift

In the parent 2-quinolone, the nitrogen lone pair donates electron density into the carbonyl group (resonance), imparting significant single-bond character and lowering the stretching frequency to ~1660 cm⁻¹.

- Mechanism in 3-Nitro-2-Quinolone: The nitro group at C3 is a potent electron-withdrawing group (EWG). It competes for electron density, inductively withdrawing electrons from the C2-C3 bond. This "stiffens" the C=O double bond, shifting its absorption to a higher wavenumber (typically +15 to +25 cm⁻¹ relative to the parent).

- **Diagnostic Value:** If your product shows a C=O band remaining at 1650 cm^{-1} , the nitration likely failed or occurred on the benzene ring (e.g., position 6 or 8) rather than the C3 position.

Lactam-Lactim Tautomerism

2-quinolones can theoretically exist in the hydroxy-quinoline (lactim) form.

- **IR Evidence:** The solid-state IR spectrum of 3-nitro-2-quinolone is dominated by the lactam (keto) form. This is evidenced by the strong C=O band ($>1670\text{ cm}^{-1}$) and the N-H stretch. The absence of a broad, free O-H band (typically $>3400\text{ cm}^{-1}$) confirms the lactam structure is thermodynamically preferred, stabilized by the C3-nitro group's conjugation.

Experimental Workflow: Synthesis & Characterization

To ensure reproducibility, the following protocol outlines the synthesis of the target scaffold and the specific IR sampling method required to minimize artifacts.

Synthesis Protocol (Modified Friedländer/Nitroacetate)

Objective: Synthesize 3-nitro-2-quinolone from 2-aminobenzaldehyde.

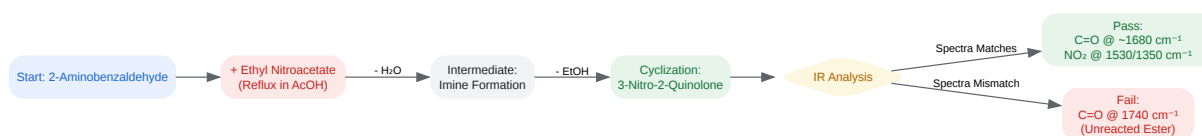
- **Reagents:** 2-Aminobenzaldehyde (1.0 eq), Ethyl nitroacetate (1.2 eq), Piperidine (cat.), Acetic Acid (solvent).
- **Reaction:** Reflux the mixture at 110°C for 4–6 hours. The ethyl nitroacetate acts as the C2-C3 fragment provider.
- **Work-up:** Cool to room temperature. The product typically precipitates as a yellow/orange solid.
- **Purification:** Filter and wash with cold ethanol. Recrystallize from DMF/Ethanol if necessary.
- **Validation:** Check melting point ($>250^{\circ}\text{C dec}$) and run IR.

IR Sampling Methodology (Self-Validating)

- Technique: KBr Pellet (Preferred) or Diamond ATR.
- Why KBr? KBr pellets allow for better resolution of the N-H stretching region, which can be obscured by contact pressure issues in ATR.
- Validation Step: Ensure the background spectrum is clean (no atmospheric CO₂/H₂O). The C=O peak must be a singlet. A doublet suggests a mixture of starting material (ester C=O ~1740 cm⁻¹) and product.

Visualization of Workflow

The following diagram illustrates the critical path from synthesis to spectral validation.



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Caption: Logical workflow for the synthesis and spectroscopic validation of 3-nitro-2-quinolone. The IR analysis step acts as a critical quality gate.

References

- Hao, F., Asahara, H., & Nishiwaki, N. (2017).^{[1][2][3][4]} Direct amino-halogenation and aziridination of the 2-quinolone framework by sequential treatment of 3-nitro-2-quinolone with amine and N-halosuccinimide.^[2] Tetrahedron, 73(9), 1255–1264. [Link\[3\]](#)
- Nishiwaki, N., et al. (2010). Chemistry of Nitroquinolones and Synthetic Application to Unnatural 1-Methyl-2-quinolone Derivatives. Molecules, 15(8), 5347-5368. [Link](#)
- Sahoo, S., et al. (2011). FTIR and XRD investigations of some fluoroquinolones. International Journal of Pharmacy and Pharmaceutical Sciences, 3(3), 165-170. [Link](#)

- National Institute of Standards and Technology (NIST). (n.d.). 2(1H)-Quinolinone Infrared Spectrum. NIST Chemistry WebBook.[5] [Link](#)

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Sources

- 1. mdpi-res.com [mdpi-res.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. 2(1H)-Quinolinone [webbook.nist.gov]
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